

# Xylenol Orange: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: Xylenol orange

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An in-depth examination of the chemical properties, structure, and analytical applications of **Xylenol Orange**, a vital metallochromic indicator and spectrophotometric reagent.

## Core Chemical Information

**Xylenol Orange** is a complex organic dye of the triphenylmethane class, widely recognized for its utility as a sensitive indicator for metal titrations and as a chromogenic agent in spectrophotometry. It is most commonly utilized in its tetrasodium salt form, which exhibits good solubility in aqueous solutions.<sup>[1]</sup>

### 1.1. Chemical Structure and Formula

The functionality of **Xylenol Orange** as a metal chelator is attributed to the presence of iminodiacetic acid groups attached to a cresolsulfonphthalein framework. This intricate structure allows for the formation of distinctly colored complexes with a variety of metal ions.

- Chemical Formula (Acid Form):  $C_{31}H_{32}N_2O_{13}S$ <sup>[1][2]</sup>
- Chemical Formula (Tetrasodium Salt):  $C_{31}H_{28}N_2Na_4O_{13}S$ <sup>[3][4][5][6]</sup>

### 1.2. Physicochemical Properties

The essential physicochemical properties of **Xylenol Orange** are summarized in the table below, providing key data for its application in experimental settings.

| Property                              | Value   | References |
|---------------------------------------|---|------------|
| Molar Mass (Acid Form)                | 672.66 g/mol  | [1][2][7]  |
| Molar Mass (Tetrasodium Salt)         | 760.58 - 760.6 g/mol  | [3][4][8]  |
| Melting Point                         | 195 °C (decomposes)   | [1][8]     |
| Solubility in Water                   | 200 mg/mL   | [1]        |
| pKa Values                            | pK <sub>2</sub> : 2.58, pK <sub>3</sub> : 3.23, pK <sub>4</sub> : 6.37,<br>pK <sub>5</sub> : 10.46, pK <sub>6</sub> : 12.28 (at 25°C) |            |
| Absorption Maxima (λ <sub>max</sub> ) | 440 nm & 570 nm (excitation);<br>575 - 585 nm (in 0.1N NaOH)  | [1][6][9]  |
| Emission Maximum                      | 610 nm  | [1]        |

## Experimental Protocols

**Xylenol Orange** is a versatile tool in analytical chemistry, with established protocols for both titrimetric and spectrophotometric analyses.

### 2.1. Complexometric Titration of Metal Ions

**Xylenol Orange** is a preferred indicator for the direct ethylenediaminetetraacetic acid (EDTA) titration of numerous metal ions in acidic media (pH 2-6).[10] The endpoint is characterized by a sharp and clear color transition from the reddish-violet of the metal-indicator complex to the yellow of the free indicator.[10]

Detailed Protocol for the Titration of Zinc:

- **Sample Preparation:** An accurately weighed sample containing zinc is dissolved in water, with minimal addition of acetic acid if required for dissolution. The resulting solution is then diluted to approximately 50 mL.
- **Indicator Addition:** About 50 mg of a **Xylenol Orange** indicator mixture is introduced into the sample solution.

- Buffering: Methenamine (approximately 5 g) is added to buffer the solution, which should result in a pink-violet coloration.[10]
- Titration: The solution is titrated against a standardized 0.05 M disodium EDTA solution.
- Endpoint Determination: The titration is complete upon the color change from a deep violet to a distinct yellow.[10]

## 2.2. Spectrophotometric Determination of Metals

The strong color formation of **Xylenol Orange** upon complexation with metal ions allows for their quantitative determination via spectrophotometry. This method has been successfully applied to the analysis of metals such as aluminum, bismuth, and zirconium.[10][11][12]

Detailed Protocol for the Spectrophotometric Determination of Aluminum:

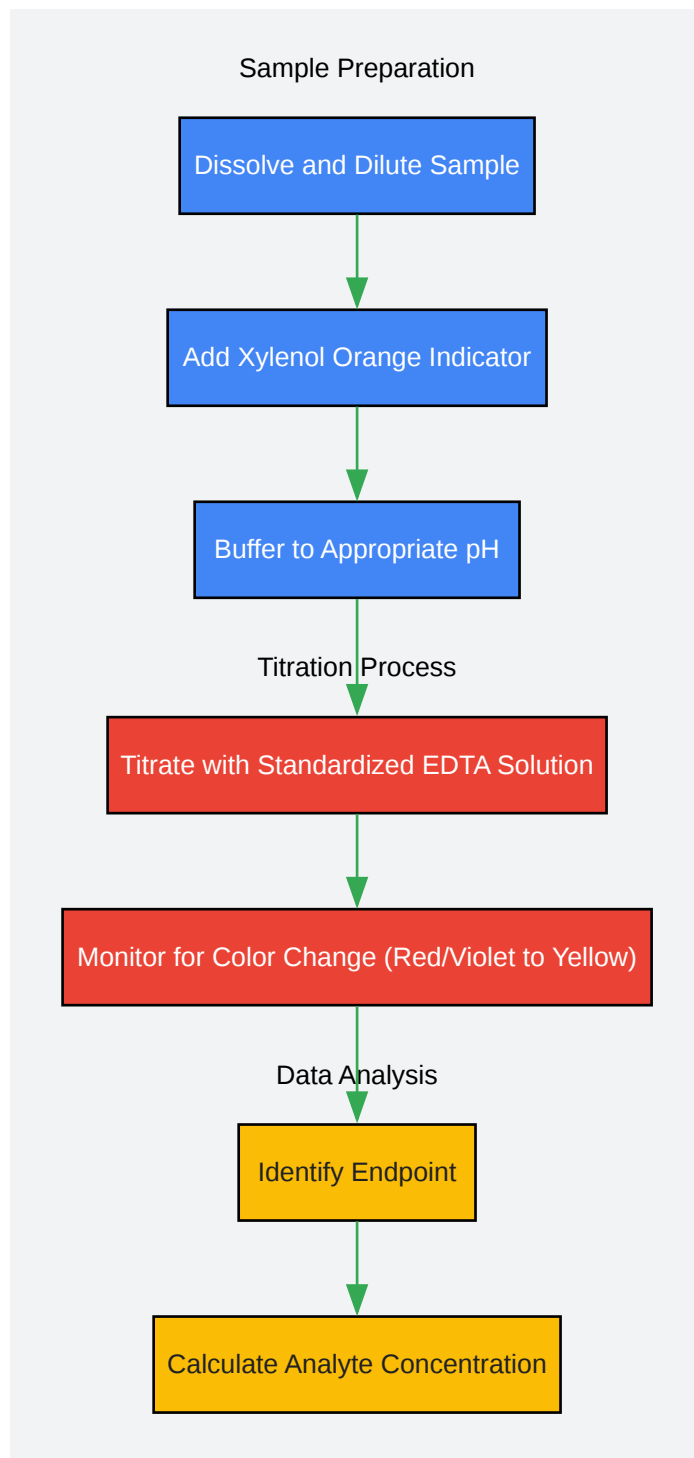
- Preparation of Calibration Standards: A series of aluminum standard solutions, with concentrations spanning from 0.0432 to 0.864 mg/L, are prepared. To a 25-mL volumetric flask containing a standard solution, 1.5 mL of a  $1.58 \times 10^{-3}$  M **Xylenol Orange** solution is added, and the flask is brought to volume with a potassium hydrogen phthalate (KHP) buffer at pH 3.0.[12]
- Sample Preparation: The unknown sample is treated in the same manner as the calibration standards.
- Absorbance Measurement: The absorbance of each standard and the unknown sample is measured at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) of the aluminum-**Xylenol Orange** complex, which is 550 nm, using a reagent blank as a reference.[12]
- Concentration Determination: A calibration curve is constructed by plotting the absorbance of the standards against their concentrations. The concentration of aluminum in the unknown sample is then determined from this curve.

## Mandatory Visualizations

### 3.1. Chemical Structure of Xylenol Orange

Caption: Chemical structure of **Xylenol Orange** (acid form).

### 3.2. Logical Workflow for Complexometric Titration



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Caption: Logical workflow for metal ion determination via complexometric titration.

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